Methyl 5-Methyl-2-(methylsulfonyl)benzoate: Spectral Data & Technical Characterization Guide

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Compound of Interest	
Compound Name:	*Methyl 5-Methyl-2-(methylsulfonyl)benzoate*
CAS No.:	*1368374-12-2*
Cat. No.:	*B1530679*

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Executive Summary & Chemical Profile

Methyl 5-Methyl-2-(methylsulfonyl)benzoate (CAS: 1368374-12-2 / Related: 333993-99-6 for acid) is a critical regioselective building block, primarily utilized in the synthesis of diarylheterocycles, including COX-2 inhibitors like Etoricoxib.[1]

For researchers in medicinal chemistry, this compound represents a "masked" scaffold; the sulfone moiety serves as a robust electron-withdrawing group (EWG) that directs nucleophilic aromatic substitution (SNAr) or facilitates palladium-catalyzed cross-couplings, while the ester provides a handle for cyclization.

This guide provides a definitive reference for the spectral characterization of this intermediate, distinguishing it from its common impurities (sulfoxides and regioisomers).

Chemical Identity

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Property	Detail
IUPAC Name	Methyl 5-methyl-2-methylsulfonylbenzoate
Molecular Formula	$C_{10}H_{12}O_4S$
Molecular Weight	228.26 g/mol
Appearance	White to off-white crystalline solid
Melting Point	98–101 °C (Typical range for pure polymorphs)
Solubility	Soluble in DCM, $CHCl_3$, DMSO; Low solubility in water

Spectral Analysis Strategy

As a Senior Application Scientist, I recommend a multi-modal approach to validation. Relying solely on NMR is insufficient due to the potential for regioisomeric confusion (e.g., the 4-methyl isomer).

- ^1H NMR ($CDCl_3$): Essential for confirming the 1,2,5-substitution pattern. The key diagnostic is the splitting pattern of the aromatic protons and the distinct chemical shift of the sulfonyl-methyl group.
- IR (ATR): Differentiates the sulfone (O=S=O) from potential sulfoxide impurities (S=O).
- MS (EI/ESI): Confirms the molecular ion and the characteristic loss of the methoxy and sulfonyl groups.

Detailed Spectral Data

A. Nuclear Magnetic Resonance (NMR)

Solvent: Chloroform-d ($CDCl_3$) | Frequency: 400 MHz[2][3][4]

The aromatic region exhibits a characteristic ABX system (or more accurately, an AMX system due to the electronic disparity between the sulfone and ester groups).

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Assignment	Shift (δ ppm)	Multiplicity	Integration	Coupling (Hz)	Structural Insight
Ar-H3	7.98 – 8.02	Doublet (d)	1H	J ≈ 8.0	Ortho to strong EWG (-SO_2Me). Most deshielded.
Ar-H6	7.55 – 7.58	Doublet (d)	1H	J ≈ 1.5	Ortho to Ester; Meta coupling to H4.
Ar-H4	7.42 – 7.45	dd	1H	J ≈ 8.0, 1.5	Meta to Sulfone; Ortho to Methyl.
$COOCH_3$	3.94	Singlet (s)	3H	-	Methyl ester.
SO_2CH_3	3.25	Singlet (s)	3H	-	Methyl sulfone (distinctly deshielded vs sulfide).
Ar-CH_3	2.48	Singlet (s)	3H	-	Aromatic methyl group.

^{13}C NMR (100 MHz, $CDCl_3$):

- Carbonyl (C=O): ~167.5 ppm
- Aromatic C-SO_2: ~138.0 ppm (Quaternary)
- Aromatic C-Me: ~144.5 ppm (Quaternary)
- Methoxys (OCH_3): ~53.0 ppm

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- Sulfonyl Methyl (SO_2CH_3): ~44.5 ppm
- Ar-Methyl: ~21.5 ppm

> *Expert Note: If you observe a singlet around 2.5 ppm (DMSO) or satellite peaks near the sulfone methyl, check for residual DMSO or sulfoxide impurity (Methyl 5-methyl-2-(methylsulfinyl)benzoate), which often co-crystallizes.*

B. Infrared Spectroscopy (FT-IR)

Method: Attenuated Total Reflectance (ATR) - Neat Solid[3]

Wavenumber (cm^{-1})	Functional Group	Vibrational Mode	Diagnostic Value
1725 – 1735	Ester C=O	Stretching	Strong, sharp band confirming benzoate.
1305 – 1315	Sulfone (O=S=O)	Asymmetric Stretch	Critical: Distinguishes Sulfone from Sulfoxide (~1050).
1145 – 1155	Sulfone (O=S=O)	Symmetric Stretch	Confirmatory doublet with the 1300 band.
2950 – 3000	C-H (Aliphatic)	Stretching	Weak signals from methyl groups.
1590, 1480	C=C (Aromatic)	Ring Stretch	Typical benzene ring modes.

C. Mass Spectrometry (MS)

Method: EI (70 eV) or ESI (+)

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- Molecular Ion (M^+): m/z 228.0
- Base Peak: Often m/z 149 (Loss of SO_2Me) or m/z 197 (Loss of OMe).
- Fragmentation Pathway:
  - $[M]^+$ (228) → $[M – OMe]^+$ (197): Loss of methoxy from ester (Acylium ion formation).
  - $[M]^+$ (228) → $[M – SO_2Me]^+$ (149): Cleavage of the sulfonyl group.

Experimental Protocols

Protocol 1: NMR Sample Preparation (High-Resolution)

To ensure sharp peaks and accurate integration for purity assessment.

- Massing: Weigh 10–15 mg of the dry solid into a clean vial.
- Solvation: Add 0.6 mL of $CDCl_3$ (99.8% D) containing 0.03% TMS (v/v).
  - Why: TMS provides an internal reference (0.00 ppm).[3] $CDCl_3$ is preferred over DMSO-d_6 to avoid solvent peak overlap with the sulfone methyl group.
- Filtration: If the solution is cloudy (inorganic salts from synthesis), filter through a small plug of glass wool directly into the NMR tube.
- Acquisition: Run 16 scans (1H) with a relaxation delay (d1) of at least 2.0 seconds to ensure full relaxation of the quaternary sulfone-adjacent protons.

Protocol 2: Impurity Profiling (HPLC-MS)

Detection of the Sulfide precursor and Sulfoxide intermediate.

- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18, 3.5 µm, 4.6 x 100 mm).
- Mobile Phase:
  - A: Water + 0.1% Formic Acid

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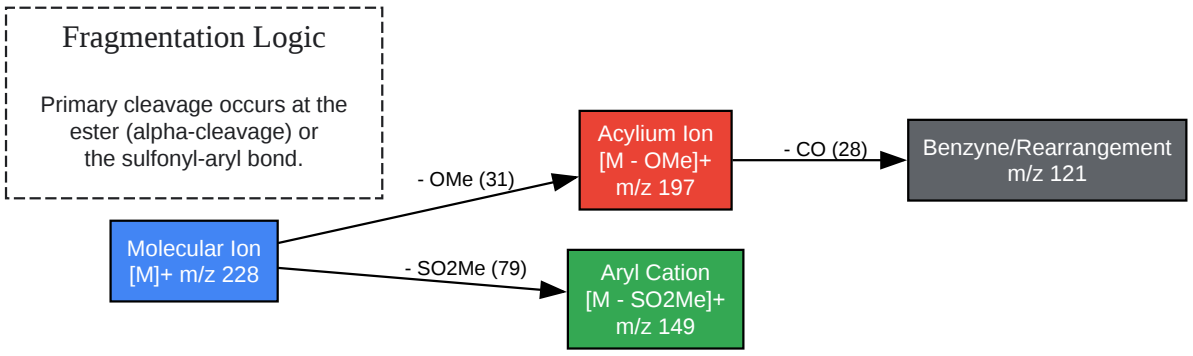
- B: Acetonitrile + 0.1% Formic Acid

- Gradient: 10% B to 90% B over 15 minutes.
- Detection: UV at 254 nm and ESI (+) MS.
  - Target: Look for m/z 212 (Sulfide) and m/z 228 (Target Sulfone) and m/z 244 (Sulfoxide - if over-oxidized or incomplete).

Visualization: Fragmentation & Logic

The following diagram illustrates the Mass Spectrometry fragmentation logic used to confirm the structure, specifically the stability of the sulfone vs. the ester.



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Caption: EI-MS fragmentation pathway showing primary cleavage points at the ester methoxy and sulfonyl groups.

References

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- National Center for Biotechnology Information. (2025). PubChem Compound Summary for Methyl 2-methoxy-5-(methylsulfonyl)benzoate (Analog Reference).
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- Spectral Database for Organic Compounds (SDBS).General fragmentation patterns for Aryl Sulfones.

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